

An In-depth Technical Guide to the Safe Handling of DL-Tyrosine-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DL-Tyrosine-d3*

Cat. No.: *B1474415*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling guidelines for **DL-Tyrosine-d3**, a deuterated form of the aromatic amino acid DL-Tyrosine. While **DL-Tyrosine-d3** is not classified as a hazardous substance, this document outlines best practices for its handling and use in a laboratory setting to ensure a safe research environment. The information presented is compiled from safety data sheets of DL-Tyrosine and its deuterated analogues, intended for use by professionals in research and drug development.

Compound Identification and Properties

DL-Tyrosine-d3 is a stable, isotopically labeled version of DL-Tyrosine, often used as an internal standard in quantitative analyses or as a tracer in metabolic research.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₉ H ₈ D ₃ NO ₃	--INVALID-LINK--
Molecular Weight	184.21 g/mol	--INVALID-LINK--
CAS Number	71939-39-4 (for L-Tyrosine-d3)	--INVALID-LINK--
Appearance	White to off-white powder	--INVALID-LINK--
Chemical Stability	Stable under normal conditions	--INVALID-LINK--
Hazard Classification	Not a hazardous substance or mixture	--INVALID-LINK--

Hazard Identification and Toxicology

According to available safety data sheets, DL-Tyrosine and its deuterated forms are not classified as hazardous substances.^{[2][3]} No toxic effects are expected when the product is handled appropriately. However, it is crucial to handle all chemical substances with care and in accordance with good industrial hygiene and safety practices. The toxicological properties have not been fully investigated.

There is no evidence to suggest that **DL-Tyrosine-d3** is carcinogenic, mutagenic, or poses a reproductive toxicity risk.^[3]

Experimental Protocols: Safe Handling Procedures

Even though **DL-Tyrosine-d3** is not classified as hazardous, adherence to standard laboratory operating procedures is essential.

Personal Protective Equipment (PPE)

Before handling **DL-Tyrosine-d3**, ensure the following PPE is worn:

- Eye Protection: Safety glasses or goggles compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[4][5]}
- Hand Protection: Wear appropriate protective gloves to prevent skin contact.^{[4][5]}

- Body Protection: A laboratory coat or other protective clothing should be worn.[4][5]
- Respiratory Protection: If dust is generated, a NIOSH/MSHA-approved respirator is required.
[4]

Weighing and Handling

- Preparation: Ensure the weighing area is clean and free of contaminants. Use a chemical fume hood or a well-ventilated area, especially when handling larger quantities or if there is a potential for dust generation.
- Weighing: Carefully weigh the desired amount of **DL-Tyrosine-d3** powder using a calibrated analytical balance. Avoid creating dust clouds.
- Transfer: Use a spatula to transfer the powder to a suitable container.
- Cleaning: After weighing, clean the balance and surrounding area to remove any residual powder.

Dissolving the Compound

- Solvent Selection: DL-Tyrosine has low water solubility but can be dissolved in acidic or basic solutions. For instance, it can be prepared in 0.1 M HCl or 0.1 M NaOH.
- Procedure: In a well-ventilated area or fume hood, add the weighed **DL-Tyrosine-d3** to the appropriate solvent in a suitable flask. Stir or sonicate until the solid is completely dissolved.

Storage

- General Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.
[4][5]
- Solution Storage: Stock solutions of DL-Tyrosine can be stored at -20°C for up to one month or at -80°C for up to six months.[6] It is advisable to aliquot the solution to avoid repeated freeze-thaw cycles.[6]

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[\[2\]](#)[\[5\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[\[5\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)[\[5\]](#)
- Ingestion: Wash out mouth with water. Do NOT induce vomiting. Seek medical attention.[\[2\]](#)[\[5\]](#)

Accidental Release Measures

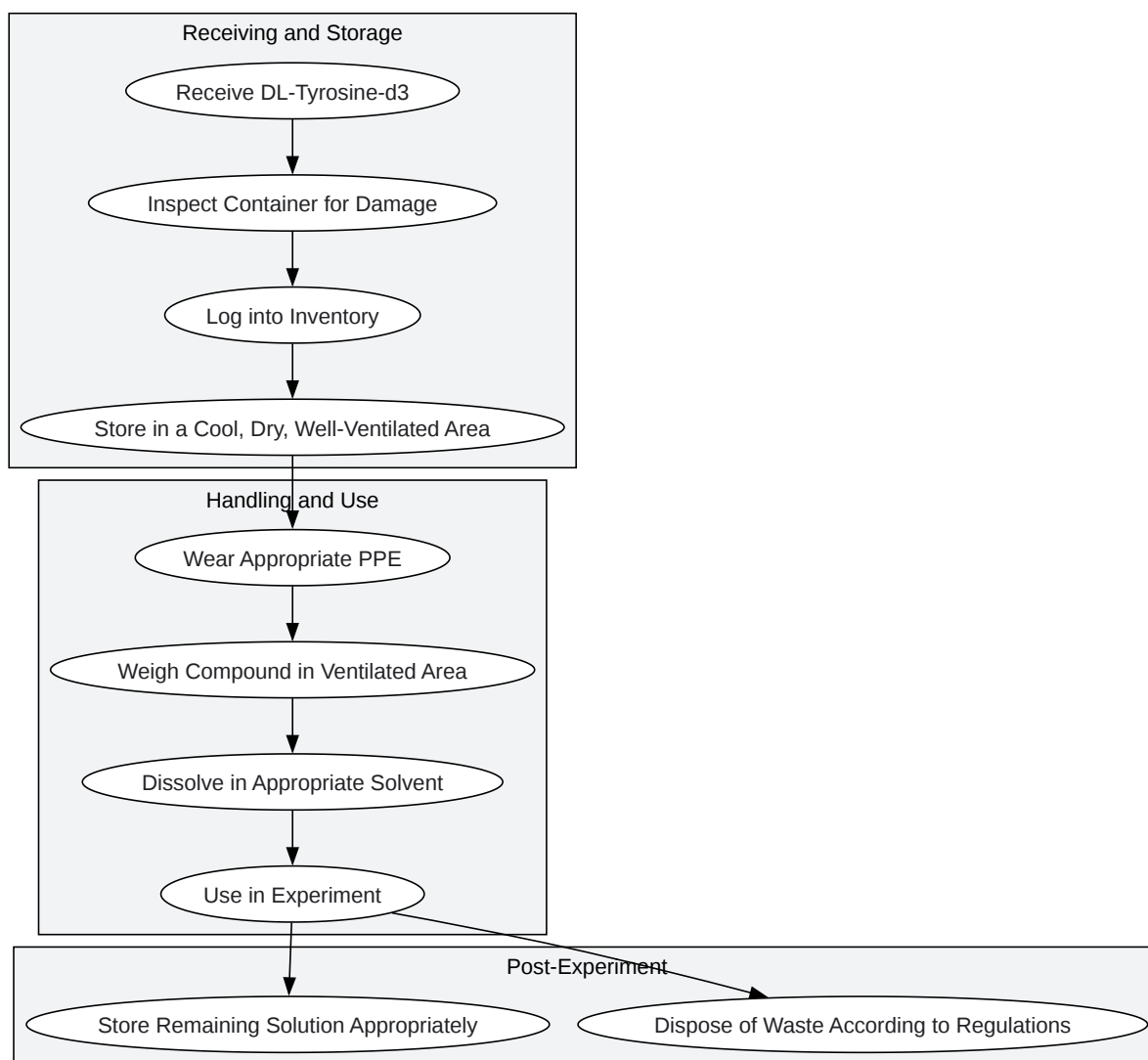
- Containment: For a small spill, sweep up the powder, avoiding dust formation, and place it in a suitable container for disposal.[\[4\]](#)[\[5\]](#)
- Cleaning: Clean the spill area with a damp cloth.
- Ventilation: Ensure adequate ventilation.
- Environmental Precautions: Do not let the chemical enter the environment.[\[4\]](#)[\[5\]](#)

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)
- Specific Hazards: The compound is combustible and may produce hazardous combustion products such as carbon monoxide, carbon dioxide, and nitrogen oxides in a fire.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[4\]](#)[\[5\]](#)

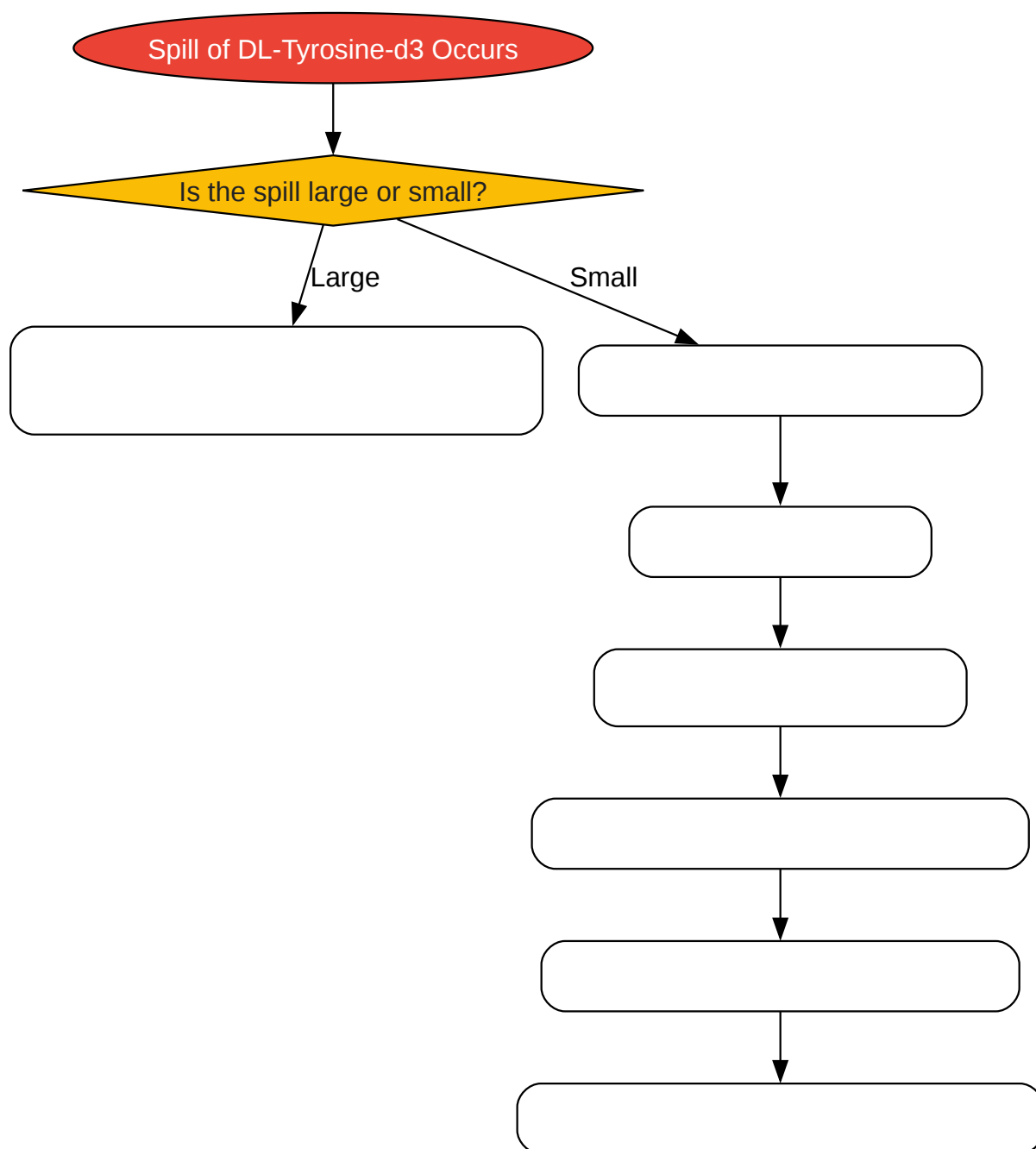
Visualized Workflows

The following diagrams illustrate the general workflow for handling **DL-Tyrosine-d3** and the decision-making process in the event of a spill.



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Caption: General workflow for handling **DL-Tyrosine-d3**.



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Caption: Decision tree for responding to a **DL-Tyrosine-d3** spill.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contaminated packaging should be disposed of in the same manner as the product itself.

Conclusion

DL-Tyrosine-d3 is a valuable tool in scientific research. While it is not classified as a hazardous material, it is imperative that researchers, scientists, and drug development professionals adhere to the safety and handling guidelines outlined in this document. By following these procedures, the risks associated with the handling of this chemical can be minimized, ensuring a safe and productive research environment. Always consult the most up-to-date Safety Data Sheet from your supplier before use.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of DL-Tyrosine-d3]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1474415#safety-and-handling-guidelines-for-dl-tyrosine-d3>]

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